

Commercial Suppliers of Metaxalone-d6 for Research: A Technical Guide

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Compound of Interest

Compound Name: Metaxalone-d6

Cat. No.: B562991

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This technical guide provides an in-depth overview of commercially available **Metaxalone-d6**, a deuterated internal standard crucial for the accurate quantification of the muscle relaxant Metaxalone in biological matrices. This document outlines key product specifications from various suppliers, details established experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS/MS), and illustrates the relevant biological signaling pathway of the parent compound, Metaxalone.

Commercial Supplier Overview

Metaxalone-d6 is available from several reputable suppliers catering to the research community. The following table summarizes the key quantitative data for easy comparison. Researchers are advised to visit the suppliers' websites for the most current pricing and availability.

Supplier	Product Name	CAS Number	Molecular Formula	Formula Weight (g/mol)	Purity/Isotopic Purity	Physical Form	Storage
Cayman Chemical	Metaxalone-d6	1189944-95-3	C ₁₂ H ₉ D ₆ NO ₃	227.3	≥99% deuterated forms (d ₁ -d ₆)	Solid	-20°C
Santa Cruz Biotechnology	Metaxalone-d6	1189944-95-3	C ₁₂ H ₉ D ₆ NO ₃	227.29	98% Purity, 99% Isotopic Purity	Solid	-20°C
Simson Pharma Limited	Metaxalone-d6	1189944-95-3	C ₁₂ H ₉ D ₆ NO ₃	227.29	Not specified; Certificate of Analysis provided	Custom Synthesis	Not specified
Nordic Biosite (for TargetMol)	Metaxalone-d6	1189944-95-3	C ₁₂ H ₉ D ₆ NO ₃	Not specified	Not specified	Not specified	-20°C
MedchemExpress	Metaxalone-d6	1189944-95-3	C ₁₂ H ₉ D ₆ NO ₃	Not specified	Not specified	Not specified	-20°C

Experimental Protocols: Quantification of Metaxalone using Metaxalone-d6 Internal Standard

Metaxalone-d6 is primarily utilized as an internal standard (IS) in bioanalytical methods to ensure the accuracy and precision of Metaxalone quantification in complex biological samples

like human plasma. The following is a detailed methodology synthesized from published LC-MS/MS protocols.^{[1][2]}

Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 200 μ L of human plasma in a clean microcentrifuge tube, add a known concentration of **Metaxalone-d6** working solution.
- Vortex the mixture for 30 seconds.
- Add 1 mL of a suitable organic extraction solvent (e.g., methyl-tert butyl ether).
- Vortex the sample for 5-10 minutes to ensure thorough mixing and extraction.
- Centrifuge the sample at high speed (e.g., 10,000 rpm) for 5-10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a new, clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the dried residue in 200 μ L of the mobile phase.
- Vortex the reconstituted sample for 30 seconds.
- Transfer the sample to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

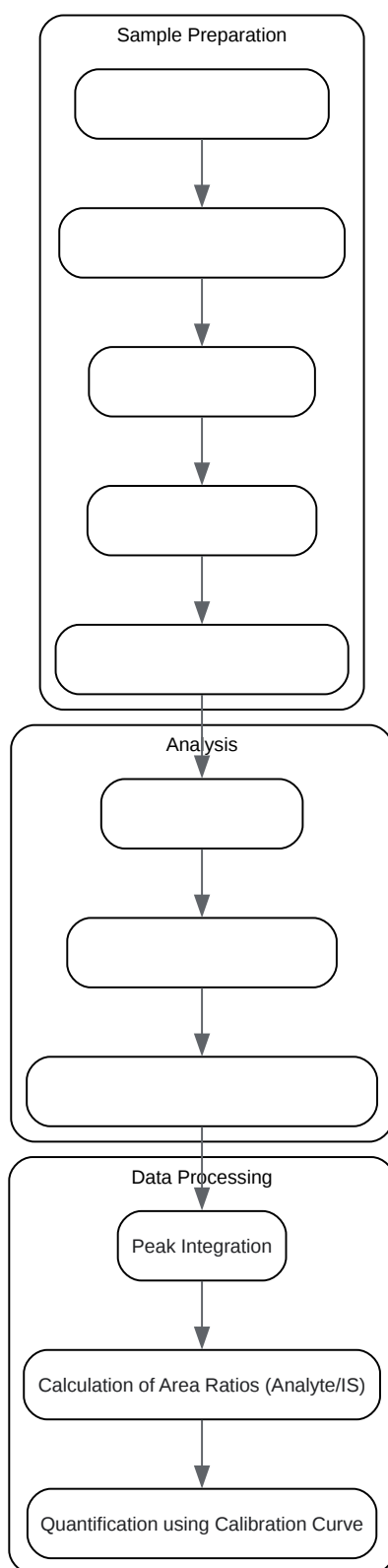
- Chromatographic Column: A reverse-phase C18 column is typically used (e.g., Chromatopak peerless basic C18, 50x4.6mm, 3.0 μ m).^[2]
- Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer and organic solvents is common. For example, 10mM ammonium acetate buffer (pH 4.5), methanol, and acetonitrile in a ratio of 20:50:30 (v/v/v).^[1]

- Flow Rate: A flow rate of 0.7 mL/min is a typical starting point.[\[1\]](#)
- Injection Volume: 5 µL of the reconstituted sample is injected.[\[2\]](#)
- Ionization Source: Electrospray ionization (ESI) in positive ion mode is generally used.
- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.
 - MRM Transition for Metaxalone: m/z 222.14 → 160.98[\[2\]](#)
 - MRM Transition for **Metaxalone-d6**: m/z 228.25 → 167.02[\[2\]](#)
- Data Analysis: The concentration of Metaxalone in the plasma sample is determined by calculating the peak area ratio of the analyte to the internal standard (**Metaxalone-d6**) and comparing it to a standard curve prepared with known concentrations of Metaxalone.

Visualizations: Experimental Workflow and Signaling Pathway

Experimental Workflow for Metaxalone Quantification

The following diagram illustrates the key steps in the bioanalytical workflow for the quantification of Metaxalone using **Metaxalone-d6** as an internal standard.

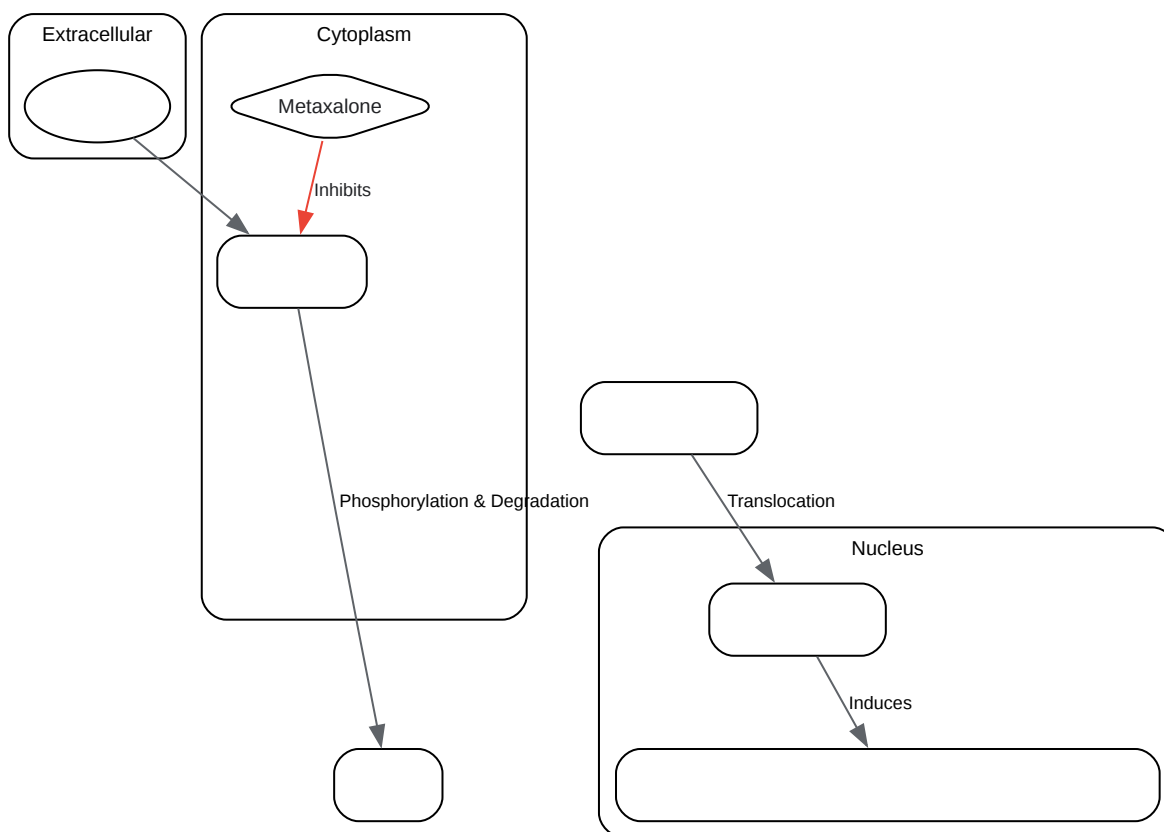


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Caption: Workflow for Metaxalone quantification.

Anti-inflammatory Signaling Pathway of Metaxalone

Metaxalone, the non-deuterated parent compound, has been shown to exhibit anti-inflammatory properties by modulating the NF- κ B signaling pathway. The following diagram depicts the proposed mechanism of action.



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References

- 1. Metaxalone estimation in biological matrix using high-throughput LC-MS/MS bioanalytical method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ijpras.com [ijpras.com]
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